

molecular structure and formula of butyl stearate

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Compound of Interest

Compound Name: Butyl Stearate

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An In-depth Technical Guide to **Butyl Stearate**

Introduction

Butyl stearate (also known as butyl octadecanoate) is the ester formed from the condensation of stearic acid and n-butanol.[1][2][3] It is a stable, colorless to pale yellow, oily liquid or waxy solid with a faint, fatty odor.[1][2] As a fatty acid ester, it functions as an emollient, lubricant, and plasticizer, finding extensive applications in cosmetics, personal care products, pharmaceuticals, and various industrial processes. Its properties of low viscosity, high stability, and the ability to form a non-greasy, hydrophobic film make it a valuable ingredient in skincare, lotions, and nail varnishes.

Molecular Structure and Formula

Butyl stearate is an organic compound belonging to the family of alkyl esters of fatty acids.

- Molecular Formula: $C_{22}H_{44}O_2$
- Linear Formula: $CH_3(CH_2)_{16}COO(CH_2)_3CH_3$
- IUPAC Name: Butyl octadecanoate
- CAS Number: 123-95-5

The structure consists of a long, 18-carbon saturated fatty acid chain (stearate) linked to a four-carbon butyl group via an ester bond. This long hydrocarbon tail imparts the molecule's characteristic oily, hydrophobic nature.

Physicochemical Properties

The physical and chemical properties of **butyl stearate** are summarized below. These characteristics are critical for its application in various formulations, from topical creams in drug delivery to industrial lubricants.

Table 1: Physical Properties of Butyl Stearate

Property	Value	Reference
Appearance	Colorless to pale yellow oily liquid or waxy solid	
Odor	Odorless or faintly fatty odor	
Melting Point	17-27 °C	
Boiling Point	343 - 388.9 °C at 760 mmHg	
Flash Point	160 °C (320 °F) - Closed Cup	
Density	0.861 g/mL at 20 °C	
Molecular Weight	340.58 g/mol	
Refractive Index	n ₂₀ /D 1.443	

Table 2: Chemical & Solubility Properties of Butyl Stearate

Property	Value	Reference
Water Solubility	Insoluble (0.2%)	
Solvent Solubility	Soluble in acetone, ethanol, chloroform, ether, and hydrocarbons	
Stability	Stable and resistant to oxidation	
Saponification Value	160 - 175	
Acid Value	Max 1.0	
Functional Group	Ester	

Experimental Protocols: Synthesis of Butyl Stearate

The primary method for synthesizing **butyl stearate** is through the direct esterification of stearic acid with n-butanol, typically using an acid catalyst. This reaction is a reversible process where water is produced as a byproduct.

Objective

To synthesize **butyl stearate** from stearic acid and n-butanol via Fischer esterification and purify the resulting product.

Materials and Equipment

- Reactants: Stearic Acid (100 kg), n-Butanol (65 kg)
- Catalyst: Concentrated Sulfuric Acid (0.1 kg) or Aminosulfonic Acid (1.0% of stearic acid mass)
- Equipment: 200-liter reactor with heating mantle, electric stirrer, thermometer, water circulation condenser, and an oil-water separator (e.g., Dean-Stark apparatus).

Experimental Procedure

- **Charging the Reactor:** Add the weighed stearic acid (100 kg) to the reactor. Heat the vessel until the stearic acid melts.
- **Initiating the Reaction:** Begin stirring and add the measured n-butanol (65 kg) and the acid catalyst (e.g., 0.1 kg concentrated sulfuric acid) to the molten stearic acid.
- **Esterification:** Heat the reaction mixture to its boiling point to initiate reflux. The water generated as a byproduct will be continuously removed from the reaction mixture using the oil-water separator.
- **Monitoring and Completion:** Continue the reflux for approximately 3.5 hours, or until water ceases to be collected in the separator, indicating the reaction is approaching completion. The conversion rate of stearic acid can be monitored by taking samples.
- **Catalyst Neutralization and Washing:** After stopping the heat, the crude product is washed to remove the acid catalyst and any unreacted starting material.
- **Purification:** The excess n-butanol is removed via distillation. The final **butyl stearate** product is then obtained through vacuum distillation, collecting the fraction at 175-190°C.

Applications in Research and Drug Development

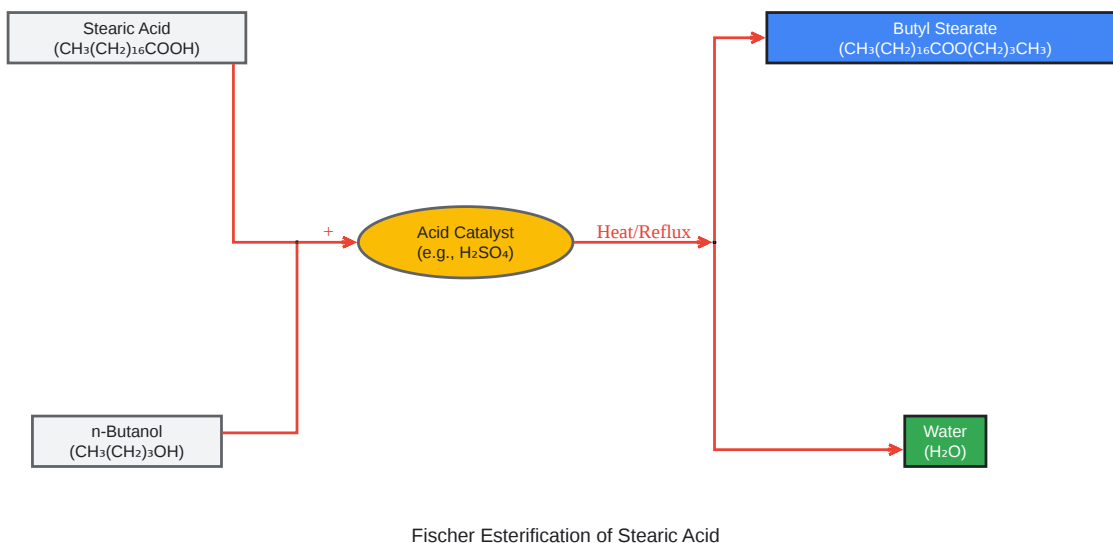
While widely used as an excipient, the properties of **butyl stearate** are of interest to drug development professionals:

- **Topical Formulations:** As a non-greasy emollient, it is used in medicinal creams and ointments to improve texture, spreadability, and skin feel, which can enhance patient compliance.
- **Solvent and Carrier:** Its ability to dissolve lipophilic active pharmaceutical ingredients (APIs) makes it a candidate as a solvent or oil carrier in formulations.
- **Plasticizer:** In the context of transdermal patches or polymeric drug delivery systems, it can be used as a plasticizer to improve the flexibility and performance of the polymer matrix.
- **Phase Change Materials (PCMs):** In advanced applications, organic esters like **butyl stearate** are explored as PCMs for thermal energy storage, which can be applied to create

temperature-regulating medical textiles or devices.

Visualization of Synthesis Pathway

The following diagram illustrates the Fischer esterification reaction for the synthesis of **butyl stearate**.



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Caption: Synthesis of **Butyl Stearate** via Acid-Catalyzed Esterification.

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